

An In-depth Technical Guide to the Chemical Structure and Properties of Elliptone

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Compound of Interest

Compound Name: *Elliptone*

Cat. No.: *B1208213*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Elliptone**, a naturally occurring rotenoid. The information is curated for professionals in research, science, and drug development who require detailed chemical and biological data.

Chemical Identity and Structure

Elliptone is a complex heterocyclic organic compound classified as a rotenoid. Its chemical structure is characterized by a fused five-ring system.

1.1. Chemical Structure Diagram

The chemical structure of **Elliptone** is depicted below, illustrating the arrangement of its constituent atoms and bonds.

Caption: 2D chemical structure of **Elliptone**.

Physicochemical and Identification Data

A summary of the key quantitative and identification parameters for **Elliptone** is provided in the table below. This data is essential for compound characterization, analytical method development, and computational modeling.

| Property | Value | Reference(s) |
|----------------------|--|--------------|
| Molecular Formula | C ₂₀ H ₁₆ O ₆ | [1][2] |
| Molecular Weight | 352.34 g/mol | [2] |
| IUPAC Name | (1S,13S)-16,17-dimethoxy-2,7,20-trioxapentacyclo[11.8.0.0 ^{3,11} .0 ^{4,8} .0 ^{14,19}]henicosa-3(11),4(8),5,9,14,16,18-heptaen-12-one | [1] |
| CAS Number | 478-10-4 | [1][2] |
| Canonical SMILES | <chem>COC1=C(C=C2C(=C1)[C@H]3--INVALID-LINK--OC4=C(C3=O)C=CC5=C4C=CO5)OC</chem> | [1] |
| InChIKey | KPSZGBRARBOMHQ-MSOLQXFVSA-N | [1] |
| Synonyms | Derride | [1] |
| Physical Description | Needles from ethanol | [2] |
| Melting Point | 160 °C; 177-178 °C | [2] |
| Optical Rotation | [α] _D ²⁰ -18° (benzene); [α] _D ²⁰ +55° (acetone) | [2] |

Biological Activity and Mechanism of Action

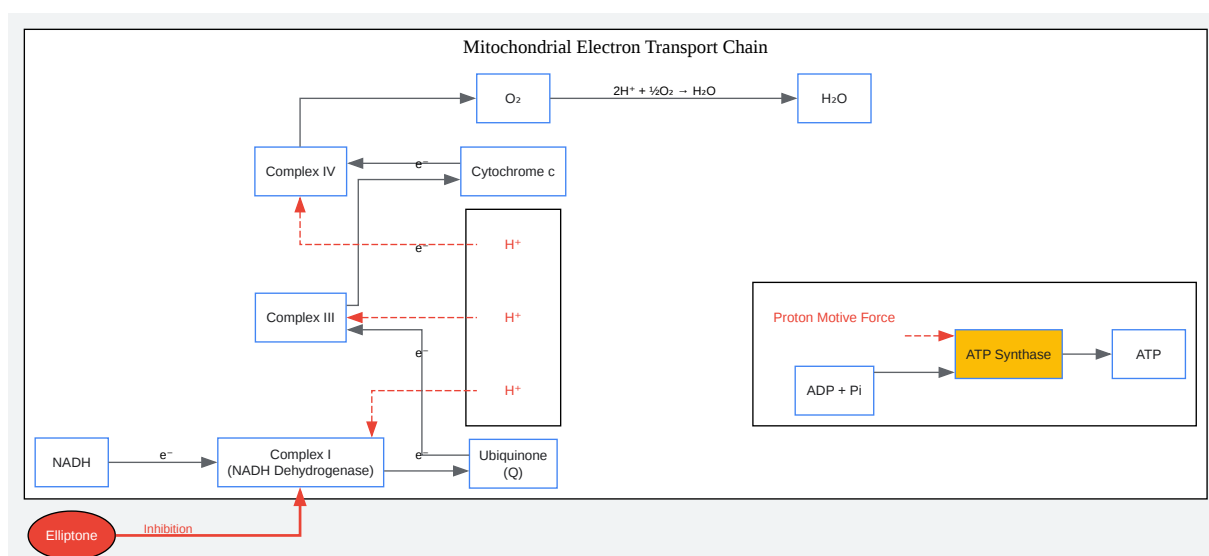
Elliptone, like other rotenoids, is recognized for its biological activity, primarily as an inhibitor of mitochondrial respiration.[1]

3.1. Inhibition of Mitochondrial Electron Transport Chain

Elliptone exerts its biological effects by targeting Complex I (NADH:ubiquinone oxidoreductase) of the mitochondrial electron transport chain.[3] This inhibition disrupts the

transfer of electrons from NADH to ubiquinone, a critical step in cellular respiration. The consequences of this inhibition include a reduction in ATP synthesis and an increase in the production of reactive oxygen species (ROS).

The diagram below illustrates the inhibitory action of **Elliptone** on the mitochondrial electron transport chain.



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Caption: Inhibition of Mitochondrial Complex I by **Elliptone**.

Experimental Protocols

The following section details a key experimental protocol for the chemical synthesis of **Elliptone**.

4.1. Semisynthesis of **Elliptone** from Rotenone

This protocol is adapted from the work of Anderson et al. (2017) and describes an operationally simple, stereocontrolled semisynthesis.^[1]

Materials:

- Rotenone
- para-Toluenesulfonic acid
- Toluene
- Lactol acetate (intermediate synthesized from rotenone)
- Standard laboratory glassware and purification apparatus (e.g., column chromatography)

Procedure:

- Preparation of the Reaction Mixture: A solution of lactol acetate in toluene is prepared in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- Acid-Catalyzed Elimination: para-Toluenesulfonic acid is added to the solution.
- Reaction Conditions: The mixture is heated to 80 °C and stirred. The progress of the reaction should be monitored by an appropriate analytical technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Work-up and Purification: Upon completion of the reaction, the mixture is cooled to room temperature. The solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel to afford pure **Elliptone**.

Note: For the full synthesis of the lactol acetate intermediate from rotenone, which involves dihydroxylation-oxidative cleavage and a chemoselective Baeyer-Villiger oxidation, please refer to the original publication.^{[1][4]}

Conclusion

Elliptone is a significant natural product with well-defined chemical properties and a clear mechanism of biological action as a potent inhibitor of mitochondrial Complex I. The data and protocols presented in this guide serve as a valuable resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery, providing a solid foundation for further investigation into the therapeutic potential of **Elliptone** and related compounds.

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